

Essential Safety and Handling Guidelines for AV-608

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Compound of Interest

Compound Name: AV-608
CAS No.: 177707-12-9
Cat. No.: B1679022

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For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety and logistical information for the handling of **AV-608** (also known as NKP-608), a chemical compound identified by CAS number 177707-12-9 and the systematic name 4-QUINOLINECARBOXAMIDE, N-(1-(3,5-BIS(TRIFLUOROMETHYL)BENZOYL)-2-((4-CHLOROPHENYL)METHYL)-4-PIPERIDINYL)-, (2R-TRANS)-.[1] As the toxicological properties of many research chemicals are not fully characterized, it is imperative to handle **AV-608** with caution. The absence of a specific warning does not imply that no hazard exists.

Personal Protective Equipment (PPE)

Standard laboratory personal protective equipment should be worn at all times when handling **AV-608** to minimize exposure.

PPE Category	Recommended Equipment
Eye Protection	Chemical safety goggles or a face shield.
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene).
Body Protection	A laboratory coat or other protective clothing to prevent skin contact.
Respiratory Protection	Use in a well-ventilated area. A respirator may be necessary if handling large quantities or if there is a risk of aerosolization.

Operational Plan: Handling and Storage

Adherence to proper handling and storage protocols is critical to ensure laboratory safety and maintain the integrity of the compound.

Handling:

- Avoid direct contact with the skin, eyes, and clothing.
- Do not ingest or inhale the compound.
- All handling of **AV-608** should be conducted in a well-ventilated laboratory, preferably within a chemical fume hood.
- Wash hands thoroughly after handling.

Storage:

- Store in a tightly sealed container.
- Keep in a cool, dry, and well-ventilated place.
- Avoid exposure to direct sunlight and heat.

Disposal Plan

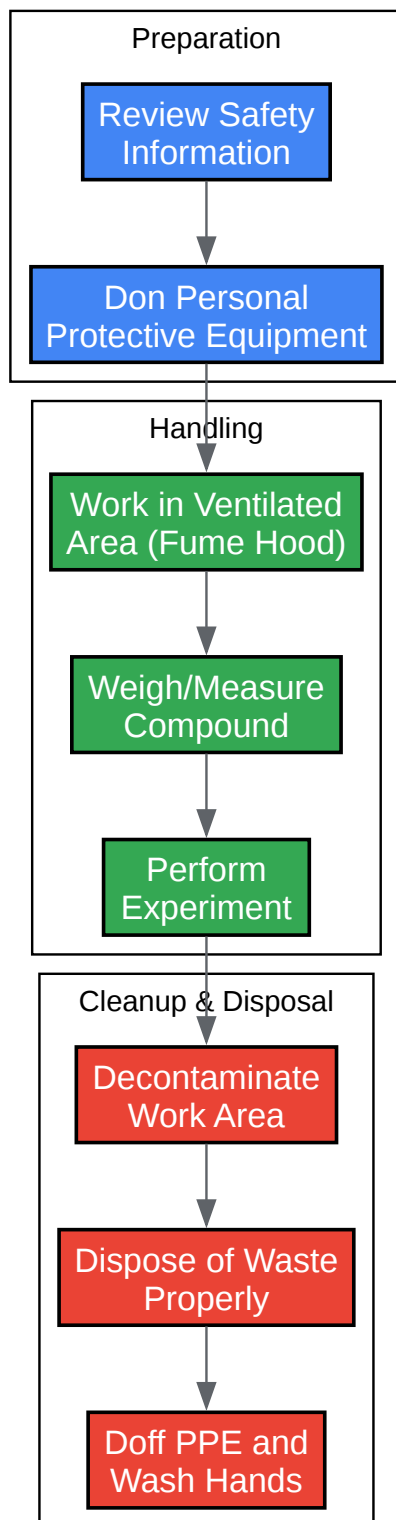
Dispose of **AV-608** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations.

- **Unused Compound:** Unused **AV-608** should be disposed of as chemical waste. Do not pour down the drain.
- **Contaminated Materials:** Any materials that have come into contact with **AV-608**, such as gloves, pipette tips, and empty containers, should be treated as chemical waste and disposed of accordingly.

Experimental Workflow for Handling **AV-608**

The following diagram illustrates a standard workflow for safely handling **AV-608** in a laboratory setting.

AV-608 Handling Workflow



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AV-608 Safe Handling Workflow Diagram

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References

- 1. cdn.caymanchem.com [cdn.caymanchem.com]
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